

# Certificate of Analysis for Pinaverium bromided4 standard

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Compound of Interest

Compound Name: Pinaverium bromide-d4

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# Certificate of Analysis: Pinaverium Bromide-d4 Standard

For Research, Scientific, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and key characteristics of the **Pinaverium bromide-d4** standard. The data presented herein is compiled from established analytical methodologies and serves as a detailed reference for researchers and scientists.

### **Physicochemical Properties**

**Pinaverium bromide-d4** is the deuterated analogue of Pinaverium bromide, an antispasmodic agent. The incorporation of deuterium atoms provides a stable isotope-labeled internal standard essential for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices.



Property	Value
Chemical Name	4-[(2-Bromo-4,5-dimethoxyphenyl)methyl]-4-[2- [2-(6,6-dimethyl-4-bicyclo[3.1.1]heptanyl)ethoxy- d4]ethyl]morpholin-4-ium bromide
Molecular Formula	C26H37D4Br2NO4
Molecular Weight	595.44 g/mol [1][2]
Appearance	White to off-white solid
Solubility	Soluble in methanol and water

## **Analytical Method for Purity and Assay**

The purity and assay of **Pinaverium bromide-d4** are typically determined using a validated stability-indicating Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) method. The following protocol is a representative example of such a method.

#### **Experimental Protocol: RP-HPLC**

A selective RP-HPLC method has been developed for the estimation of Pinaverium bromide.[3]

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Phenomenex C18 (250 x 4.6 mm i.d., 5 μm particle size).[4]
- Mobile Phase: A mixture of ammonium acetate buffer (pH 3.0) and acetonitrile in a 20:80 ratio.[4]
- Flow Rate: 1.0 mL/min.[4]
- Detection Wavelength: 214 nm.[3]
- Injection Volume: 20 μL.
- Column Temperature: Ambient.



#### **Method Validation Summary**

The analytical method is validated according to ICH guidelines to ensure its suitability for the intended purpose.

Validation Parameter	Typical Results
Linearity (Concentration Range)	12.5 - 75.0 μg/mL (r² > 0.999)[4]
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%[4]
Limit of Detection (LOD)	Typically in the low ng/mL range
Limit of Quantification (LOQ)	Typically in the mid-to-high ng/mL range

#### **Purity Profile**

The purity of the **Pinaverium bromide-d4** standard is critical for its use as an internal standard. The primary impurity is the non-deuterated Pinaverium bromide. Other potential process-related impurities and degradation products are monitored and controlled to be within acceptable limits.

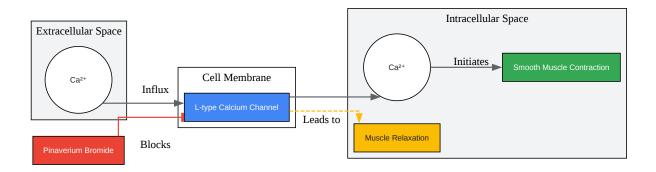
Analyte	Specification
Purity (by HPLC)	≥ 98.0%
Isotopic Purity (d4)	≥ 99.0%
Non-deuterated Pinaverium bromide	≤ 1.0%
Total Other Impurities	≤ 1.0%

## **Mechanism of Action: Signaling Pathway**

Pinaverium bromide is a gastrointestinal-selective calcium channel blocker.[5][6][7] Its primary mechanism of action involves the inhibition of L-type voltage-gated calcium channels in the smooth muscle cells of the colon.[6] This blockage prevents the influx of extracellular calcium, which is a critical step in the initiation of smooth muscle contraction. By reducing calcium entry,



Pinaverium bromide leads to the relaxation of the intestinal smooth muscle, thereby alleviating spasms and associated symptoms of irritable bowel syndrome (IBS).[6][8]



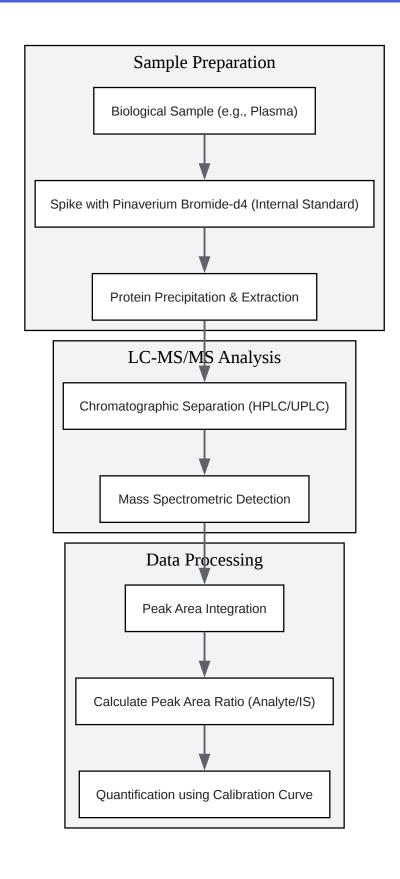
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Caption: Mechanism of action of Pinaverium bromide.

## **Experimental Workflow for Quantification**

The use of **Pinaverium bromide-d4** as an internal standard is fundamental for the accurate quantification of Pinaverium bromide in biological samples by techniques such as LC-MS/MS. A typical workflow is outlined below.





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Caption: Workflow for bioanalytical quantification.



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